

measuring 14,15-DHET in human urine samples

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 14(S),15(S)-Dihydroxy-
5(Z),8(Z),10(E),12(E)-
eicosatetraenoic acid

Cat. No.: B15550628

[Get Quote](#)

An Application Guide for the Quantitative Measurement of 14,15-DHET in Human Urine Samples

Abstract

This comprehensive guide provides detailed application notes and validated protocols for the accurate quantification of 14,15-dihydroxyeicosatrienoic acid (14,15-DHET) in human urine samples. 14,15-DHET is the stable diol metabolite of 14,15-epoxyeicosatrienoic acid (14,15-EET), produced via the soluble epoxide hydrolase (sEH) enzyme. As a critical biomarker, urinary 14,15-DHET levels offer insights into the activity of the cytochrome P450-sEH pathway, which is implicated in cardiovascular regulation, inflammation, and cellular homeostasis.[1][2][3] Elevated levels of 14,15-DHET have been associated with hypertension, coronary artery disease, and chemotherapy-induced cardiotoxicity, making its precise measurement crucial for clinical research and drug development.[4][5][6] This document details methodologies for measuring both free and glucuronidated forms of 14,15-DHET, primarily using an enzyme-linked immunosorbent assay (ELISA), and outlines the principles of liquid chromatography-tandem mass spectrometry (LC-MS/MS) for orthogonal validation. We emphasize the rationale behind each procedural step, from sample collection to data interpretation, to ensure robust and reproducible results.

Introduction: The Significance of 14,15-DHET as a Biomarker

The cytochrome P450 (CYP) epoxygenase pathway metabolizes arachidonic acid into four regioisomers of epoxyeicosatrienoic acids (EETs), including 14,15-EET.[7] These EETs are potent signaling lipids with vasodilatory, anti-inflammatory, and cardioprotective properties.[7][8] However, EETs are short-lived in vivo and are rapidly hydrolyzed by the enzyme soluble epoxide hydrolase (sEH) into their corresponding, and generally less biologically active, dihydroxyeicosatrienoic acids (DHETs).[3][6][9]

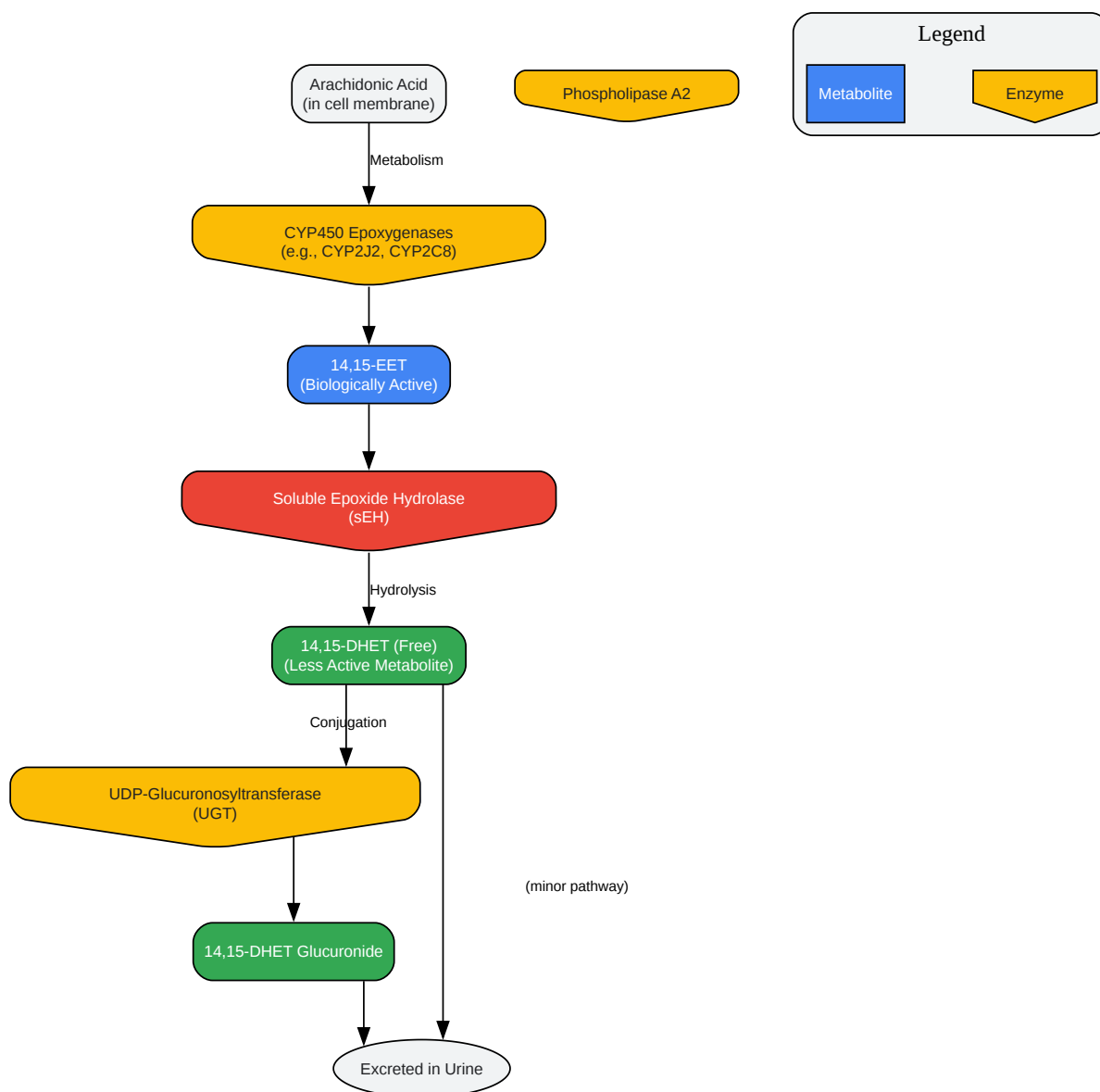
The conversion of 14,15-EET to 14,15-DHET is a key metabolic step, and the level of 14,15-DHET in biological fluids is often used as a stable surrogate marker for sEH activity and EET bioavailability.[6][9][10] In humans, 14,15-DHET is further metabolized and excreted in urine, primarily as a glucuronide conjugate.[11][12] Therefore, accurate assessment of total 14,15-DHET requires the measurement of both the free form and the more abundant glucuronidated form. This necessitates an enzymatic hydrolysis step to deconjugate the glucuronide moiety prior to analysis.[11]

Monitoring urinary 14,15-DHET provides a non-invasive window into a critical signaling pathway relevant to numerous pathological states:

- **Cardiovascular Disease:** Elevated 14,15-DHET has been observed in patients with hypertension and coronary heart disease, reflecting altered vascular homeostasis.[5][6][11]
- **Cardiotoxicity:** It has emerged as a potential early biomarker for predicting anthracycline-induced cardiotoxicity in cancer patients.[4][5]
- **Inflammation:** The sEH pathway is a key regulator of inflammation, and inhibiting sEH to preserve EETs is a therapeutic strategy for inflammatory diseases.[2][3] Measuring the DHET product helps to assess the efficacy of such interventions.

The Soluble Epoxide Hydrolase (sEH) Signaling Pathway

The metabolic cascade begins with arachidonic acid and culminates in the urinary excretion of 14,15-DHET. Understanding this pathway is fundamental to interpreting the measurement data.



[Click to download full resolution via product page](#)

Figure 1: Metabolic pathway of 14,15-DHET formation.

Analytical Methodologies: Principle and Selection

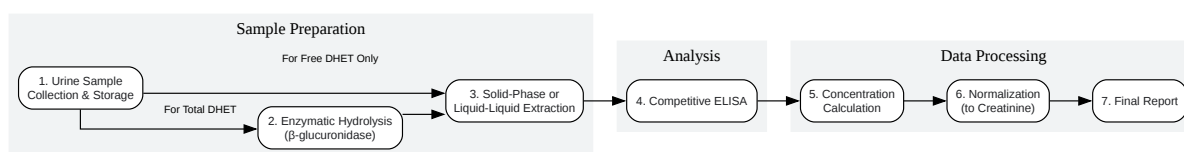
The two predominant methods for quantifying 14,15-DHET are ELISA and LC-MS/MS. The choice depends on the required throughput, sensitivity, specificity, and available instrumentation.

- **Enzyme-Linked Immunosorbent Assay (ELISA):** This is a high-throughput and cost-effective method ideal for screening large numbers of samples. The most common format is a competitive ELISA.^{[11][13]} In this assay, 14,15-DHET present in the sample competes with a fixed amount of enzyme-labeled (e.g., HRP) 14,15-DHET for binding to a limited number of antibody sites coated on a microplate.^[14] The resulting signal is inversely proportional to the concentration of 14,15-DHET in the sample.^[14]
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** This is considered the gold-standard method due to its high specificity and sensitivity.^[15] It involves chromatographically separating the analyte from other matrix components before detection by a mass spectrometer. This allows for the unambiguous identification and quantification of 14,15-DHET, even in complex matrices, and can distinguish it from other DHET isomers.^[15]

This guide will focus on the ELISA method due to its accessibility but will reference LC-MS/MS as a confirmatory technique.

Experimental Workflow Overview

A robust measurement protocol follows a systematic workflow from sample collection to final data analysis. Each step is critical for ensuring the integrity of the results.



[Click to download full resolution via product page](#)

Figure 2: General experimental workflow for urinary 14,15-DHET measurement.

Detailed Protocols

Disclaimer: These protocols are intended for research use only and are not for diagnostic procedures.[\[11\]](#) Always follow safety guidelines and wear appropriate personal protective equipment.

Protocol 1: Urine Sample Collection and Storage

Consistency in sample handling is paramount for reliable biomarker measurement.[\[16\]](#)

- **Collection:** Collect mid-stream urine samples in sterile, polypropylene containers. First morning voids are often preferred due to being more concentrated, but 24-hour collections can also be used for flux measurements.
- **Antioxidant Addition (Optional but Recommended):** To prevent ex-vivo oxidation of lipids, samples can be collected in the presence of an antioxidant like triphenylphosphine (TPP) at a final concentration of 0.1 mM.[\[14\]](#)[\[17\]](#)
- **Aliquoting and Storage:** Immediately after collection, centrifuge the urine at 2,000 x g for 10 minutes at 4°C to pellet any cellular debris. Aliquot the supernatant into cryovials to avoid repeated freeze-thaw cycles.
- **Freezing:** Flash-freeze the aliquots in liquid nitrogen or place them in a -80°C freezer for long-term storage. Samples should be stored at -80°C until analysis.

Protocol 2: Measurement of Total 14,15-DHET by ELISA

This protocol includes an enzymatic hydrolysis step to measure the sum of free and glucuronidated 14,15-DHET.

A. Enzymatic Hydrolysis (Deconjugation)

- **Rationale:** The majority of 14,15-DHET in human urine is in a glucuronidated form, which may not be recognized by the assay antibody.[\[11\]](#) β -glucuronidase cleaves the glucuronic acid moiety, converting the conjugate to free 14,15-DHET.

- Thaw urine samples on ice.
- In a clean tube, combine 1 mL of urine with 250 μ L of β -glucuronidase solution (e.g., from *Patella vulgata*, prepared in an acidic buffer like sodium acetate, pH 5.0). A typical final enzyme activity is $\sim$ 400 U/mL.[11]
- Vortex gently and incubate the mixture in a water bath at 37°C for 2-3 hours.[11]
- After incubation, stop the reaction by placing the tubes on ice. The sample is now ready for extraction.

B. Sample Purification by Solid-Phase Extraction (SPE)

- Rationale: Urine is a complex matrix containing salts and other metabolites that can interfere with the ELISA. SPE removes these interferences and concentrates the analyte, improving assay sensitivity and accuracy.[18][19]
- Column Conditioning: Condition a C18 SPE cartridge by sequentially washing with 2 mL of methanol followed by 2 mL of deionized water. Do not allow the column to dry out.
- Sample Loading: Acidify the hydrolyzed urine sample to a pH of $\sim$ 4.0 with acetic acid. Load the entire sample onto the conditioned C18 cartridge.
- Washing: Wash the cartridge with 2 mL of deionized water, followed by 2 mL of 10% methanol in water to remove polar interferences.
- Elution: Elute the 14,15-DHET from the cartridge using 2 mL of ethyl acetate or 100% methanol into a clean collection tube.
- Drying: Evaporate the eluate to dryness under a gentle stream of nitrogen at room temperature or using a centrifugal vacuum concentrator.
- Reconstitution: Reconstitute the dried extract in a known, small volume (e.g., 250 μ L) of the ELISA kit's specific assay buffer. Vortex thoroughly to ensure the analyte is fully dissolved. The sample is now ready for the ELISA.

C. Competitive ELISA Procedure

- Note: This is a generalized procedure. Always follow the specific instructions provided with your commercial ELISA kit.[\[11\]](#)[\[14\]](#)
- Prepare Reagents: Allow all kit components (plate, standards, buffers, conjugate) to equilibrate to room temperature.[\[11\]](#) Prepare the 14,15-DHET standards by serial dilution according to the kit manual to generate a standard curve.
- Add Samples and Standards: Pipette 50 μ L of each standard, control, and reconstituted urine sample into the appropriate wells of the antibody-coated 96-well plate.
- Add HRP Conjugate: Add 50 μ L of the 14,15-DHET-HRP conjugate solution to each well.
- Incubation: Gently tap the plate to mix and incubate at room temperature for the time specified in the kit protocol (typically 1-2 hours). During this time, the sample/standard DHET and the HRP-conjugated DHET will compete for binding to the antibody.
- Washing: Aspirate the contents of the wells and wash the plate 3-5 times with the provided wash buffer. This removes all unbound components.
- Substrate Addition: Add 100 μ L of TMB substrate solution to each well and incubate in the dark for 15-30 minutes. The HRP enzyme will catalyze a color change.
- Stop Reaction: Add 100 μ L of stop solution (e.g., 2N Sulfuric Acid) to each well.[\[11\]](#) The color will change from blue to yellow.
- Read Absorbance: Immediately read the optical density (OD) of each well at 450 nm using a microplate reader.

Protocol 3: Measurement of Free 14,15-DHET

To measure only the free, unconjugated 14,15-DHET, follow the entire procedure in Protocol 4.2 but omit Step A (Enzymatic Hydrolysis). Proceed directly from sample thawing to the SPE step.

Data Analysis and Interpretation

- Standard Curve Generation: Plot the OD₄₅₀ values (Y-axis) against the corresponding concentrations of the 14,15-DHET standards (X-axis). Use a four-parameter logistic (4-PL)

curve fit to generate the standard curve.

- Sample Concentration Calculation: Interpolate the 14,15-DHET concentration of your unknown samples from the standard curve using their average OD values.
- Correction for Dilution: Multiply the calculated concentration by the dilution factor introduced during sample preparation (e.g., the ratio of the reconstitution volume to the initial urine volume).
- Calculating Glucuronidated DHET:
 - $\text{Glucuronidated 14,15-DHET} = [\text{Total 14,15-DHET}] - [\text{Free 14,15-DHET}]$ [\[11\]](#)
- Normalization to Creatinine:
 - Rationale: Urine concentration can vary significantly based on hydration status. Normalizing the biomarker concentration to urinary creatinine concentration corrects for this variability.[\[20\]](#)
 - Measure the creatinine concentration in a separate aliquot of the same urine sample using a commercially available assay (e.g., Jaffe method or enzymatic assay).
 - Calculation: $\text{Normalized DHET (ng/mg Cr)} = [\text{DHET Concentration (ng/mL)}] / \text{Creatinine Concentration (mg/mL)}$

Assay Validation and Performance

Any biomarker assay used in research or drug development must be validated to ensure its reliability.[\[16\]](#)[\[21\]](#)[\[22\]](#) A "fit-for-purpose" approach is often adopted, where the extent of validation depends on the intended use of the data.[\[23\]](#) Key validation parameters are summarized below.

Parameter	Description	Typical Acceptance Criteria
Lower Limit of Quantification (LLOQ)	The lowest concentration on the standard curve that can be measured with acceptable precision and accuracy.	Precision (CV) $\leq$ 20%, Accuracy within $\pm 20\%$ of nominal value.
Precision (Intra- & Inter-Assay)	The closeness of agreement between a series of measurements.	CV $\leq$ 15% for QC samples ($\leq$ 20% at LLOQ).
Accuracy	The closeness of the mean test results to the true value.	Within $\pm 15\%$ of nominal value for QC samples ($\pm 20\%$ at LLOQ).
Specificity / Cross-Reactivity	The ability of the antibody to exclusively bind 14,15-DHET.	Minimal cross-reactivity with other DHET isomers or related lipids (e.g., $<1\%$). [24]
Dilutional Linearity	Assesses if a sample can be diluted with assay buffer and still yield accurate results.	Accuracy within $\pm 15\%$ after correcting for dilution.

Troubleshooting

Problem	Potential Cause(s)	Suggested Solution(s)
High Background / Low OD in Standards	Insufficient washing; Contaminated reagents; Incorrect incubation time/temperature.	Ensure thorough washing between steps; Use fresh reagents; Adhere strictly to protocol times and temperatures.
Low Signal / High OD in Standards	Inactive HRP conjugate or TMB substrate; Insufficient incubation; Incorrect antibody coating.	Check expiration dates of reagents; Verify incubation times; Use a new kit.
Poor Precision (High CV%)	Inaccurate pipetting; Inconsistent incubation conditions (plate edge effects); Improper mixing.	Calibrate pipettes; Use a plate shaker for incubation; Ensure all reagents are mixed thoroughly before adding to wells.
Inconsistent Results Between Assays	Variation in sample handling; Reagent degradation; Different operators.	Standardize all pre-analytical and analytical procedures; Aliquot reagents to avoid multiple freeze-thaws; Ensure consistent training.

Conclusion

The accurate measurement of urinary 14,15-DHET is a valuable tool for investigating the role of the sEH pathway in health and disease. The ELISA protocol detailed in this guide, when combined with proper sample handling and data normalization, provides a robust and high-throughput method for researchers. For studies requiring the highest level of specificity or for orthogonal validation of ELISA results, LC-MS/MS methods are recommended. By carefully following these validated procedures, researchers can generate reliable data to advance our understanding of this critical lipid signaling pathway and its potential as a therapeutic target.

References

- Detroit R&D, Inc. (n.d.). 14,15DHET Human Urine Test Kit. Retrieved from [\[Link\]](#)

- El-Sikhry, H., et al. (2023). 14,15-Dihydroxyeicosatrienoic acid, a soluble epoxide hydrolase metabolite in blood, is a predictor of anthracycline-induced cardiotoxicity - a hypothesis generating study. PubMed. Retrieved from [\[Link\]](#)
- Detroit R&D, Inc. (n.d.). BioTarget 14,15-DHET Human Urine ELISA Kit. Retrieved from [\[Link\]](#)
- Various Authors. (2019). Clinical Paths for Soluble Epoxide Hydrolase Inhibitors. Frontiers in Pharmacology. Retrieved from [\[Link\]](#)
- Kodela, R., et al. (2022). Soluble epoxide hydrolase inhibitors: an overview and patent review from the last decade. Expert Opinion on Therapeutic Patents. Retrieved from [\[Link\]](#)
- Wang, J., et al. (2021). Discovery of Soluble Epoxide Hydrolase Inhibitors from Chemical Synthesis and Natural Products. Journal of Medicinal Chemistry. Retrieved from [\[Link\]](#)
- Pires, V. A., et al. (2020). Soluble Epoxide Hydrolase and Brain Cholesterol Metabolism. Frontiers in Molecular Neuroscience. Retrieved from [\[Link\]](#)
- El-Sikhry, H., et al. (2023). 14,15-Dihydroxyeicosatrienoic acid, a soluble epoxide hydrolase metabolite in blood, is a predictor of anthracycline-induced cardiotoxicity – a hypothesis generating study. springermedizin.de. Retrieved from [\[Link\]](#)
- Decker, M., et al. (2014). Soluble epoxide hydrolase: Gene structure, expression and deletion. Journal of Hypertension. Retrieved from [\[Link\]](#)
- Detroit R&D, Inc. (n.d.). BioTarget 14,15-DHET ELISA. Retrieved from [\[Link\]](#)
- Xu, D., et al. (2013). The role of 14,15-dihydroxyeicosatrienoic acid levels in inflammation and its relationship to lipoproteins. Lipids in Health and Disease. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Epoxyeicosatrienoic acid. Retrieved from [\[Link\]](#)
- Karpe, F., & Frayn, K. N. (1996). Determination of 14,15-epoxyeicosatrienoic acid and 14,15-dihydroxyeicosatrienoic acid by fluoroimmunoassay. PubMed. Retrieved from [\[Link\]](#)

- Xu, D., et al. (2013). The role of 14,15-dihydroxyeicosatrienoic acid levels in inflammation and its relationship to lipoproteins. PubMed. Retrieved from [\[Link\]](#)
- Lee, J. W., et al. (2006). Validation of Analytical Methods for Biomarkers Employed in Drug Development. Pharmaceutical Research. Retrieved from [\[Link\]](#)
- U.S. Food and Drug Administration. (2018). Bioanalytical Method Validation - Guidance for Industry. Retrieved from [\[Link\]](#)
- Xu, D., et al. (2013). The role of 14,15-dihydroxyeicosatrienoic acid levels in inflammation and its relationship to lipoproteins. ResearchGate. Retrieved from [\[Link\]](#)
- Stevenson, L. F., & Purushothama, S. (2014). Validation of Assays for the Bioanalysis of Novel Biomarkers. ResearchGate. Retrieved from [\[Link\]](#)
- U.S. Department of Health and Human Services. (n.d.). Bioanalytical Method Validation for Biomarkers Guidance. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Association of plasma levels of 14,15 DHET and 20-HETE/creatinine.... Retrieved from [\[Link\]](#)
- Silva, M. J., et al. (2004). Analysis of human urine for fifteen phthalate metabolites using automated solid-phase extraction. PubMed. Retrieved from [\[Link\]](#)
- SAMHSA. (2024). Use of Urine Biomarkers in Validity Testing; Strategies and Complexities. Retrieved from [\[Link\]](#)
- Detroit R&D, Inc. (n.d.). 14,15-EET/DHET ELISA kit. Retrieved from [\[Link\]](#)
- Zhu, P., et al. (2011). Development of a semi-automated LC/MS/MS method for the simultaneous quantitation of 14,15-epoxyeicosatrienoic acid, 14,15-dihydroxyeicosatrienoic acid, leukotoxin and leukotoxin diol in human plasma as biomarkers of soluble epoxide hydrolase activity in vivo. PubMed. Retrieved from [\[Link\]](#)
- Van der Merwe, M., et al. (2021). New sample preparation method to analyse 15 specific and non-specific pesticide metabolites in human urine using LC-MS/MS. PubMed. Retrieved from [\[Link\]](#)

- Xu, X., et al. (2005). Measuring fifteen endogenous estrogens simultaneously in human urine by high-performance liquid chromatography-mass spectrometry. PubMed. Retrieved from [\[Link\]](#)
- Agilent Technologies. (2013). SAMHSA-Compliant LC/MS/MS Analysis of 11-nor-9-carboxy-D - Tetrahydrocannabinol in Urine. Retrieved from [\[Link\]](#)
- Polish Journal of Environmental Studies. (n.d.). Analytical Procedures Used in Examining Human Urine Samples. Retrieved from [\[Link\]](#)
- Al-Natsheh, O., et al. (2023). Development and Validation of a New UFLC–MS/MS Method for the Detection of Organophosphate Pesticide Metabolites in Urine. MDPI. Retrieved from [\[Link\]](#)
- Gupta, S., et al. (2013). Liquid–Liquid Extraction and Solid Phase Extraction for Urinary Organic Acids: A Comparative Study from a Resource Constraint Setting. Indian Journal of Clinical Biochemistry. Retrieved from [\[Link\]](#)
- Polet, M., et al. (2009). Reference ranges for urinary concentrations and ratios of endogenous steroids, which can be used as markers for steroid misuse, in a Caucasian population of athletes. PubMed. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. frontiersin.org \[frontiersin.org\]](#)
- [2. Soluble epoxide hydrolase inhibitors: an overview and patent review from the last decade - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Discovery of Soluble Epoxide Hydrolase Inhibitors from Chemical Synthesis and Natural Products - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- 4. 14,15-Dihydroxyeicosatrienoic acid, a soluble epoxide hydrolase metabolite in blood, is a predictor of anthracycline-induced cardiotoxicity - a hypothesis generating study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 14,15-Dihydroxyeicosatrienoic acid, a soluble epoxide hydrolase metabolite in blood, is a predictor of anthracycline-induced cardiotoxicity – a hypothesis generating study | springermedizin.de [springermedizin.de]
- 6. The role of 14,15-dihydroxyeicosatrienoic acid levels in inflammation and its relationship to lipoproteins - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Epoxyeicosatrienoic acid - Wikipedia [en.wikipedia.org]
- 8. Soluble epoxide hydrolase: Gene structure, expression and deletion - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The role of 14,15-dihydroxyeicosatrienoic acid levels in inflammation and its relationship to lipoproteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. jaica.com [jaica.com]
- 12. detroitrandd.com [detroitrandd.com]
- 13. 14,15 EET / DHET ELISA Kit (ab175812) | Abcam [abcam.com]
- 14. abcam.cn [abcam.cn]
- 15. Development of a semi-automated LC/MS/MS method for the simultaneous quantitation of 14,15-epoxyeicosatrienoic acid, 14,15-dihydroxyeicosatrienoic acid, leukotoxin and leukotoxin diol in human plasma as biomarkers of soluble epoxide hydrolase activity in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Validation of Analytical Methods for Biomarkers Employed in Drug Development - PMC [pmc.ncbi.nlm.nih.gov]
- 17. secure01.blue.shared-server.net [secure01.blue.shared-server.net]
- 18. Analysis of human urine for fifteen phthalate metabolites using automated solid-phase extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. pjoes.com [pjoes.com]
- 20. samhsa.gov [samhsa.gov]
- 21. fda.gov [fda.gov]
- 22. hhs.gov [hhs.gov]
- 23. researchgate.net [researchgate.net]

- 24. Determination of 14,15-epoxyeicosatrienoic acid and 14,15-dihydroxyeicosatrienoic acid by fluoroimmunoassay - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [measuring 14,15-DHET in human urine samples]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15550628/docs#measuring-14-15-dhet-in-human-urine-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)